

# Influence of plasticizers on the mechanical properties of Eudragit L 30D-55 films

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## Compound of Interest

Compound Name: Eudragit L 30D

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## Eudragit L 30D-55 Films: A Technical Support Guide to Plasticizer Influence

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive resource for understanding and troubleshooting the influence of plasticizers on the mechanical properties of **Eudragit L 30D-55** films. This guide offers frequently asked questions (FAQs) with quantitative data, detailed experimental protocols, and troubleshooting advice to address common challenges encountered during formulation development.

### Frequently Asked Questions (FAQs)

This section addresses common questions regarding the impact of plasticizers on the mechanical properties of **Eudragit L 30D-55** films.

#### Q1: How do different plasticizers affect the mechanical properties of Eudragit L 30D-55 films?

Plasticizers are added to **Eudragit L 30D-55** formulations to improve film flexibility and reduce brittleness by lowering the glass transition temperature ( $T_g$ ) of the polymer. The choice and concentration of a plasticizer significantly impact the tensile strength and elongation at break of the resulting film. While data for **Eudragit L 30D-55** is not always available in a single

comparative study, the following tables provide insights based on available data for **Eudragit L 30D-55** and the closely related Eudragit L 100-55.

Table 1: Influence of Triethyl Citrate (TEC) on the Mechanical Properties of Eudragit L 100-55 Films

Plasticizer Concentration (% w/w of dry polymer)	Tensile Strength (MPa)	Elongation at Break (%)
0	30.2 ± 2.5	3.5 ± 0.5
10	15.1 ± 1.8	15.2 ± 2.1
20	8.7 ± 1.2	45.8 ± 3.7

Data presented is representative of typical values found in literature for Eudragit L 100-55, a polymer with similar characteristics to **Eudragit L 30D-55**.

Table 2: Influence of Plasticizers on the Glass Transition Temperature (T<sub>g</sub>) of **Eudragit L 30D-55** Films

Plasticizer	Concentration (% w/w of dry polymer)	Glass Transition Temperature (°C)
None	0	~110
Triethyl Citrate (TEC)	10	~60
Triethyl Citrate (TEC)	20	~40
Polyethylene Glycol (PEG) 400	20	~35

Note: The T<sub>g</sub> values are approximate and can vary depending on the specific experimental conditions.

## Q2: What is the role of moisture as a plasticizer for Eudragit L 30D-55 films?

Moisture can act as a potent plasticizer for **Eudragit L 30D-55** films, significantly increasing their flexibility.<sup>[1][2]</sup> In the dry state, Eudragit films are quite brittle.<sup>[1]</sup> However, upon exposure to humidity, the elongation at break can increase dramatically. For instance, the elongation value of Eudragit L 100-55 films can increase from approximately 3% in the dry state to around 140% at high relative humidity.<sup>[1][2]</sup> This moisture-induced plasticization can be more effective than conventional plasticizers like triethyl citrate.<sup>[1][2]</sup>

### Q3: How do I choose the right plasticizer and concentration for my application?

The selection of a plasticizer and its concentration depends on the desired mechanical properties of the final film.

- For increased flexibility and elongation: Higher concentrations of plasticizers like TEC or PEG 400 are effective. PEG 400 may provide greater flexibility at similar concentrations compared to TEC.
- For a balance of strength and flexibility: Lower to moderate concentrations of plasticizers (e.g., 10% TEC) can be employed.
- To avoid the use of traditional plasticizers: Controlled humidification can be used to plasticize the film, which can be particularly useful for certain processing techniques like the compression of coated pellets.<sup>[1]</sup>

## Experimental Protocols

This section provides detailed methodologies for the preparation and mechanical testing of plasticized **Eudragit L 30D-55** films.

### Preparation of Plasticized Eudragit L 30D-55 Films (Solvent Casting Method)

This protocol describes the preparation of free films for mechanical property testing.

Materials:

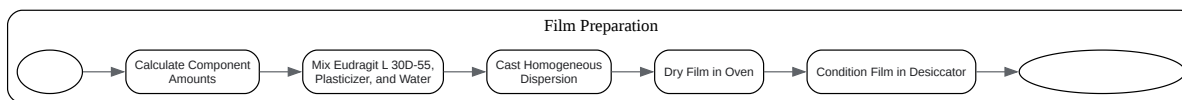
- **Eudragit L 30D-55** aqueous dispersion (30% dry substance)

- Plasticizer (e.g., Triethyl Citrate - TEC, Polyethylene Glycol - PEG 400)
- Distilled water
- Talc (as an anti-tacking agent, optional)
- Petri dish or a flat, non-stick surface (e.g., Teflon)
- Magnetic stirrer and stir bar
- Drying oven

Procedure:

- Calculate the required amounts: Determine the desired final concentration of the plasticizer and talc based on the dry polymer weight of the **Eudragit L 30D-55** dispersion. A common plasticizer concentration is 10-20% w/w of the dry polymer.
- Prepare the plasticizer dispersion: If using a liquid plasticizer like TEC or PEG 400, add it directly to the **Eudragit L 30D-55** dispersion.
- Prepare the anti-tacking agent suspension (if used): Disperse the talc in a portion of the distilled water.
- Combine the components: Slowly add the plasticizer and the talc suspension (if used) to the **Eudragit L 30D-55** dispersion while stirring gently with a magnetic stirrer.
- Adjust the solid content: Add the remaining distilled water to achieve the desired final solid content of the casting solution (typically 15-20%).
- Stir the mixture: Continue stirring for at least 30 minutes to ensure a homogeneous dispersion.
- Cast the film: Pour a specific volume of the dispersion into a level Petri dish or onto a flat, non-stick surface to achieve a uniform thickness.
- Dry the film: Place the cast film in a drying oven at a controlled temperature (e.g., 40°C) until the solvent has completely evaporated (typically 24-48 hours).

- Condition the film: Before testing, store the dried films in a desiccator at a controlled temperature and humidity for at least 24 hours to ensure consistent results.



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Caption: Workflow for the preparation of plasticized **Eudragit L 30D-55** films.

## Mechanical Property Testing: Tensile Strength and Elongation at Break

This protocol outlines the procedure for determining the tensile properties of the prepared films using a universal testing machine.

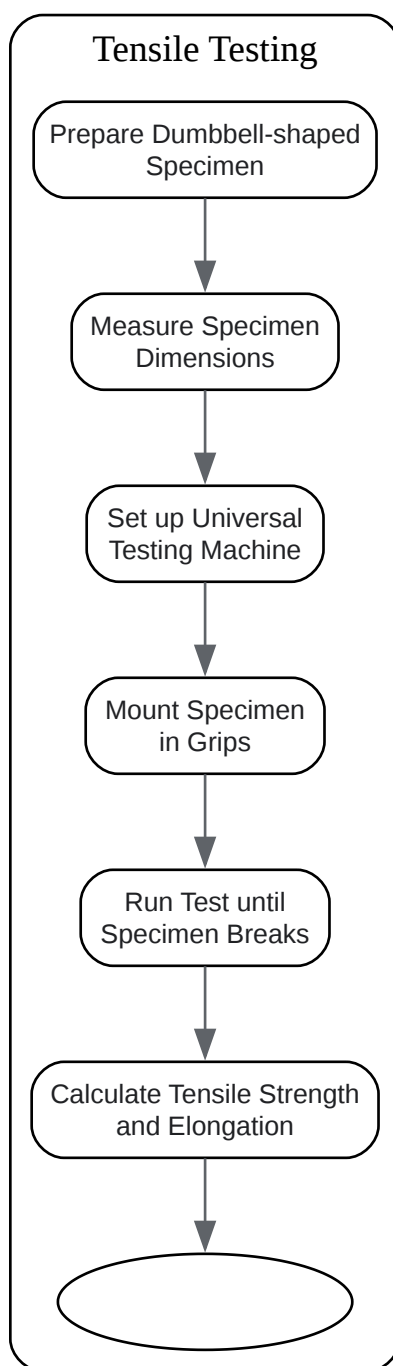
### Equipment:

- Universal Testing Machine (e.g., Instron) with a suitable load cell
- Film cutting die or a sharp blade to prepare dumbbell-shaped specimens
- Calipers or a micrometer for thickness measurement

### Procedure:

- Prepare test specimens: Cut the conditioned films into dumbbell-shaped specimens according to a standard method (e.g., ASTM D882).
- Measure specimen dimensions: Measure the thickness and width of the narrow section of each specimen at several points and calculate the average cross-sectional area.
- Set up the testing machine:

- Set the initial grip separation (gauge length).
- Set the crosshead speed (rate of extension). A typical speed for polymer films is 5 mm/min.
- Mount the specimen: Securely clamp the specimen in the grips of the testing machine, ensuring it is aligned vertically and not under any initial tension.
- Run the test: Start the test and record the load and extension data until the specimen breaks.
- Calculate the results:
  - Tensile Strength (MPa): The maximum load divided by the original cross-sectional area of the specimen.
  - Elongation at Break (%): The increase in length at the point of rupture divided by the original gauge length, multiplied by 100.
- Repeat the test: Test at least five specimens for each formulation to obtain a statistically significant average.



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Caption: Experimental workflow for tensile testing of **Eudragit L 30D-55** films.

## Thermal Analysis: Glass Transition Temperature (T<sub>g</sub>) Determination

This protocol describes the use of Differential Scanning Calorimetry (DSC) to determine the T<sub>g</sub> of the plasticized films.

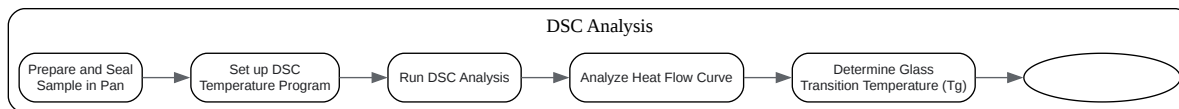
Equipment:

- Differential Scanning Calorimeter (DSC)
- Hermetic aluminum pans and lids
- Crimper for sealing the pans

Procedure:

- Prepare the sample: Accurately weigh 5-10 mg of the film sample into an aluminum DSC pan and hermetically seal it.
- Prepare the reference: Use an empty, sealed aluminum pan as a reference.
- Set up the DSC instrument:
  - Set the temperature program. A typical program involves an initial heating ramp to erase the thermal history, followed by a controlled cooling ramp, and a final heating ramp during which the T<sub>g</sub> is measured.
  - Heating and cooling rates are typically set at 10-20°C/min.
  - The analysis is performed under an inert nitrogen atmosphere.
- Run the analysis: Place the sample and reference pans in the DSC cell and start the temperature program.
- Determine the T<sub>g</sub>: The glass transition is observed as a step-like change in the heat flow curve. The T<sub>g</sub> is typically determined as the midpoint of this transition.





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Caption: Logical relationship for determining the Glass Transition Temperature (Tg).

## Troubleshooting Guide

This section provides solutions to common problems encountered during the preparation and use of plasticized **Eudragit L 30D-55** films.

Table 3: Troubleshooting Common Issues

Issue	Potential Cause(s)	Suggested Solution(s)
Cracking or Brittle Films	<ul style="list-style-type: none"><li>- Insufficient plasticizer concentration.</li><li>- Uneven distribution of the plasticizer.</li><li>- High internal stresses in the film.</li></ul>	<ul style="list-style-type: none"><li>- Increase the plasticizer concentration.</li><li>- Ensure thorough mixing of the plasticizer in the dispersion.</li><li>- Optimize the drying conditions (e.g., slower drying rate).</li></ul>
Tacky or Sticky Films	<ul style="list-style-type: none"><li>- Excessive plasticizer concentration.</li><li>- Incomplete solvent evaporation.</li><li>- High environmental humidity.</li></ul>	<ul style="list-style-type: none"><li>- Reduce the plasticizer concentration.</li><li>- Increase the drying time or temperature.</li><li>- Control the humidity during film preparation and storage.</li></ul>
Inconsistent Mechanical Properties	<ul style="list-style-type: none"><li>- Inhomogeneous dispersion of the plasticizer.</li><li>- Variations in film thickness.</li><li>- Inconsistent conditioning of the films before testing.</li></ul>	<ul style="list-style-type: none"><li>- Improve the mixing process to ensure uniform plasticizer distribution.</li><li>- Ensure the casting surface is level and the dispersion is spread evenly.</li><li>- Strictly control the temperature and humidity during film conditioning.</li></ul>
Phase Separation or "Oiling Out" of Plasticizer	<ul style="list-style-type: none"><li>- Poor compatibility between the plasticizer and the polymer.</li><li>- Exceeding the solubility limit of the plasticizer in the polymer.</li></ul>	<ul style="list-style-type: none"><li>- Select a more compatible plasticizer.</li><li>- Reduce the plasticizer concentration.</li><li>- Consider using a combination of plasticizers.</li></ul>
Film Opacity or Haziness	<ul style="list-style-type: none"><li>- Incompatibility of the plasticizer.</li><li>- Presence of an anti-tacking agent like talc.</li><li>- Moisture absorption.</li></ul>	<ul style="list-style-type: none"><li>- Choose a compatible plasticizer that forms a clear film.</li><li>- If transparency is critical, avoid or minimize the use of talc.</li><li>- Store films in a desiccator to prevent moisture uptake.</li></ul>

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- 1. Moisture plasticization for enteric Eudragit® L30D-55-coated pellets prior to compression into tablets - PubMed [pubmed.ncbi.nlm.nih.gov]
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